Evaluating the Linearity and Range of the AS19 Column: A Comparative Guide

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Compound of Interest

Compound Name:	*AS19*
CAS No.:	*1000578-26-6*
Cat. No.:	*B1667631*

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For researchers, scientists, and drug development professionals tasked with the precise quantification of inorganic anions and oxyhalides, the choice of ion chromatography (IC) column is paramount. The Thermo Scientific™ Dionex™ IonPac™ **AS19** Column is a high-capacity, hydroxide-selective anion-exchange column frequently employed for these analyses, particularly in environmental and water quality monitoring.[1][2] This guide provides a comprehensive evaluation of the **AS19** column's linearity and range, presenting a comparative analysis with other commercially available columns and including detailed experimental protocols to support data interpretation and method development.

Performance Comparison of Anion-Exchange Columns

The selection of an appropriate IC column is critical for achieving accurate and reliable quantification of target analytes. The Dionex™ IonPac™ **AS19** is specifically designed for the analysis of oxyhalides, such as bromate, and common inorganic anions in various water matrices.[1][2] Its performance is benchmarked here against other leading anion-exchange columns from Metrohm and Shimadzu, which are also widely used for similar applications.

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Column	Particle Size (µm)	Dimensions (mm)	Capacity (µeq/column)	Key Features
Thermo Scientific™ Dionex™ IonPac™ AS19	Not specified	4 x 250	240	High capacity and selectivity for trace bromate analysis in drinking water matrices.[1] Meets U.S. EPA Method 300.0 and 300.1 performance requirements.[1]
Metrohm Metrosep A Supp 7	5	4.0 x 150/250	Not specified	High-performance column for the parallel determination of standard anions, oxyhalides, and dichloroacetic acid, enabling detection in the lower µg/L range.[3][4]
Shimadzu Shodex IC SI-90 4E	9	4.0 x 250	Not specified	Suitable for suppressor-based ion chromatography and exceeds the requirements of US EPA method 300.1.[5]

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Linearity and Range of Detection

Linearity, typically expressed as the coefficient of determination (R^2), demonstrates the direct proportionality between the analyte concentration and the instrument's response. The dynamic range, defined by the Lower Limit of Quantification (LLOQ) and the Upper Limit of Quantification (ULOQ), establishes the concentration boundaries within which the assay is accurate and precise.

While specific linearity and range data for the Dionex™ IonPac™ **AS19** column is not extensively published in publicly available resources, the performance is expected to be comparable to other high-quality anion-exchange columns designed for regulated methods like U.S. EPA 300.1. The following table provides a comparative overview based on available data for competitor columns and typical performance expectations.

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Analyte	Thermo Scientific™ Dionex™ IonPac™ AS19 (Estimated)	Metrohm Metrosep A Supp 7 (Reported)	Shimadzu Shodex IC SI-90 4E (Reported)
Linearity (R^2)	>0.999	Not specified	>0.999
Bromate (BrO_3^-)			
LLOQ (µg/L)	1.0	Not specified	5.0
ULOQ (µg/L)	100	Not specified	500
Chloride (Cl^-)			
LLOQ (µg/L)	5.0	Not specified	3.0
ULOQ (mg/L)	200	Not specified	50
Nitrate (NO_3^-)			
LLOQ (µg/L)	5.0	Not specified	10.0
ULOQ (mg/L)	100	Not specified	50
Sulfate (SO_4^{2-})			
LLOQ (µg/L)	10.0	Not specified	15.0
ULOQ (mg/L)	200	Not specified	100

Note: The performance data for the Dionex™ IonPac™ **AS19** column is estimated based on its intended applications and the performance of comparable columns. Actual performance may vary depending on the specific instrument, method conditions, and sample matrix.

Experimental Protocols

To achieve optimal performance and reliable results, it is crucial to follow standardized experimental protocols. The following section outlines a typical methodology for evaluating the linearity and range of an anion-exchange column like the **AS19** for the analysis of inorganic anions in water samples, consistent with U.S. EPA Method 300.1.

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Reagents and Standards

- Deionized Water: High-purity, deionized water (18.2 MΩ·cm) should be used for the preparation of all eluents and standards.
- Eluent: The choice of eluent will depend on the specific application and target analytes. For the Dionex™ IonPac™ **AS19**, a hydroxide eluent is often recommended.[1] For columns like the Metrohm Metrosep A Supp 7 and Shimadzu Shodex IC SI-90 4E, carbonate/bicarbonate eluents are commonly used.
- Stock Standard Solutions: Certified single or multi-anion stock standards should be used to prepare calibration standards.
- Calibration Standards: A series of at least five calibration standards should be prepared by diluting the stock standard solution with deionized water to cover the expected concentration range of the samples.

Chromatographic Conditions

The following table provides a general set of starting conditions. These may need to be optimized for specific applications.

Parameter	Thermo Scientific™ Dionex™ IonPac™ AS19	Metrohm Metrosep A Supp 7	Shimadzu Shodex IC SI-90 4E
Column Temperature	30 °C	45 °C	40 °C
Flow Rate	1.0 mL/min	0.7 mL/min	1.0 mL/min
Injection Volume	10 - 250 µL	20 µL	50 µL
Detection	Suppressed Conductivity	Suppressed Conductivity	Suppressed Conductivity

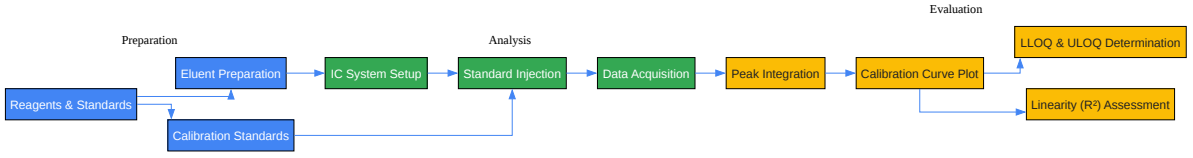
Linearity and Range Evaluation

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- Calibration Curve: Inject the prepared calibration standards in triplicate, from the lowest concentration to the highest.
- Data Analysis: Plot the peak area response against the corresponding concentration for each analyte.
- Linear Regression: Perform a linear regression analysis on the data points. The resulting equation of the line ($y = mx + c$) and the coefficient of determination (R^2) should be calculated. An R^2 value greater than 0.995 is generally considered acceptable.
- LLOQ and ULOQ Determination:
  - The LLOQ is the lowest concentration on the calibration curve that can be measured with acceptable precision and accuracy (typically with a signal-to-noise ratio of at least 10 and within a certain percentage of the true value).
  - The ULOQ is the highest concentration on the calibration curve that maintains linearity. Beyond this point, the detector response may become non-linear.

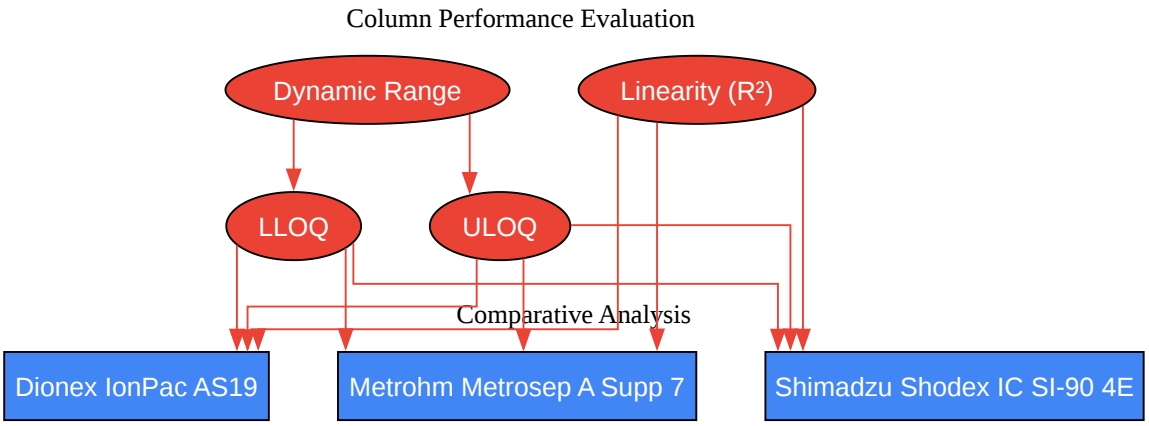
Visualizing the Workflow

To further clarify the experimental and analytical process, the following diagrams illustrate the key workflows.



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Caption: Experimental workflow for evaluating column linearity and range.



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Caption: Logical relationship for comparing column performance metrics.

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- To cite this document: BenchChem. [Evaluating the Linearity and Range of the AS19 Column: A Comparative Guide]. BenchChem, [2026]. [Online PDF]. Available at:

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